

Personal protective equipment for handling 1,2,3,5-Tetrachlorobenzene

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1,2,3,5-Tetrachlorobenzene

Cat. No.: B107539

[Get Quote](#)

Essential Safety and Handling Guide for 1,2,3,5-Tetrachlorobenzene

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for the handling of **1,2,3,5-Tetrachlorobenzene** in a laboratory setting. It is intended for researchers, scientists, and professionals in drug development to ensure safe handling and minimize exposure risks.

Chemical Identifier:

- Name: **1,2,3,5-Tetrachlorobenzene**
- CAS Number: 634-90-2
- Molecular Formula: C₆H₂Cl₄

Personal Protective Equipment (PPE)

The selection of appropriate PPE is critical to prevent exposure. The following table summarizes the required protective equipment.

| Protection Type | Equipment Specification | Rationale |
|-------------------------|---|--|
| Eye and Face Protection | Chemical safety goggles or a face shield. Must be compliant with OSHA 29 CFR 1910.133 or European Standard EN166. [1] | Protects against dust particles and splashes. |
| Skin Protection | Chemical-resistant gloves (Nitrile recommended for splash protection). [2] A complete protective suit is advised to prevent skin contact. [1] | Prevents skin irritation and absorption. For prolonged contact, gloves specifically designed for chemical handling should be used. [2] |
| Respiratory Protection | A NIOSH/MSHA or European Standard EN 149 approved respirator is necessary if exposure limits are exceeded or if dust is generated. A full-face respirator with appropriate cartridges may be required based on risk assessment. [1] | Protects against inhalation of harmful dust particles. |

Safe Handling and Storage Procedures

Adherence to proper handling and storage protocols is essential to maintain a safe laboratory environment.

Handling:

- All handling should be conducted in a designated chemical fume hood.[\[3\]](#)
- Use with adequate ventilation to keep airborne concentrations low.
- Minimize dust generation and accumulation.
- Wash hands and any exposed skin thoroughly after handling.[\[4\]](#)

- Do not eat, drink, or smoke in areas where the chemical is handled.
- Avoid direct physical contact with the chemical.[3]

Storage:

- Store in a cool, dry, and well-ventilated area.[1]
- Keep containers tightly closed and properly labeled.[1][3]
- Store away from incompatible materials such as strong oxidizing and reducing agents.[3]

Spill and Emergency Protocols

Immediate and correct response to spills and emergencies is crucial to mitigate risks.

Spill Response:

- Evacuate: Immediately evacuate all personnel from the spill area.
- Ventilate: Ensure the area is well-ventilated.
- Containment: For solid spills, dampen the material with a suitable solvent like acetone to prevent dust from becoming airborne.[3]
- Collection: Carefully transfer the dampened material into a sealed, labeled container for hazardous waste.[3]
- Decontamination: Clean the spill area with absorbent paper dampened with acetone, followed by washing with soap and water.[3]
- Disposal: Seal all contaminated materials in a vapor-tight plastic bag for proper disposal.[3]

First Aid Measures:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.

- Skin Contact: Remove contaminated clothing and wash the affected skin with plenty of soap and water for at least 15 minutes. Seek medical attention if irritation develops.[\[3\]](#)
- Inhalation: Move the victim to fresh air immediately. If breathing is difficult, provide oxygen. Seek immediate medical attention.[\[3\]](#)
- Ingestion: Do NOT induce vomiting. If the person is conscious, give one or two glasses of water to dilute the chemical. Seek immediate medical attention.[\[3\]](#)

Disposal Plan

1,2,3,5-Tetrachlorobenzene and its containers must be disposed of as hazardous waste in accordance with all local, state, and federal regulations.

Waste Characterization:

- This chemical is a halogenated organic compound.
- It is classified as hazardous waste. The RCRA waste number for 1,2,4,5-Tetrachlorobenzene is U207; this can serve as guidance for the 1,2,3,5-isomer.

Disposal Method:

- Collection: Collect waste in a dedicated, clearly labeled, and sealed container.
- Segregation: Keep halogenated waste separate from non-halogenated waste streams.
- Professional Disposal: Arrange for disposal through a licensed hazardous waste disposal company. High-temperature incineration is the preferred method for halogenated organic compounds.

Workflow for Safe Handling

The following diagram illustrates the standard workflow for safely handling **1,2,3,5-Tetrachlorobenzene** in a laboratory setting.

Caption: Workflow for handling **1,2,3,5-Tetrachlorobenzene**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. researchgate.net [researchgate.net]
- 2. pimdata.amgmedical.com [pimdata.amgmedical.com]
- 3. Page loading... [guidechem.com]
- 4. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [Personal protective equipment for handling 1,2,3,5-Tetrachlorobenzene]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b107539#personal-protective-equipment-for-handling-1-2-3-5-tetrachlorobenzene>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com